

Application Notes and Protocols for the Analytical Detection of Penconazole Hydroxide

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Compound of Interest

Compound Name: Penconazol Hydroxide

Cat. No.: B15292639

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Introduction

Penconazole is a systemic triazole fungicide widely used in agriculture to control powdery mildew on various crops. Its mode of action involves the inhibition of ergosterol biosynthesis in fungi, a critical component of their cell membranes.^{[1][2][3][4]} Following application, penconazole is metabolized in plants, animals, and humans, primarily through oxidation of the alkyl chain. This results in the formation of hydroxylated metabolites, with monohydroxy-derivatives being the most significant. The detection and quantification of these metabolites are crucial for residue analysis, toxicological risk assessment, and understanding the metabolic fate of the parent compound.

This document provides detailed application notes and protocols for the analytical determination of penconazole's hydroxylated metabolites, hereafter referred to as Penconazole Hydroxide. The primary focus will be on chromatographic methods coupled with mass spectrometry, which offer the necessary sensitivity and selectivity for their detection in complex matrices.

Penconazole Metabolism and Key Hydroxylated Metabolites

The biotransformation of penconazole leads to several hydroxylated metabolites. In plants, the most predominant monohydroxy metabolite is designated as CGA132465.[1][2] Other monohydroxylated forms, CGA127841 and CGA190503, are also found.[1] In human urine, the major metabolite identified is a monohydroxyl-derivative (PEN-OH), which is further oxidized to a carboxyl-derivative (PEN-COOH).[5][6] These metabolites are often found as conjugates, requiring a hydrolysis step for their analysis.[1][5][6]

Table 1: Key Hydroxylated Metabolites of Penconazole

Metabolite Code	Description	Found In
CGA132465	β -monohydroxy penconazole	Plants, Goats
CGA127841	γ -monohydroxy penconazole	Plants
CGA190503	α -monohydroxy penconazole	Plants
PEN-OH	Monohydroxyl-derivative	Human Urine
PEN-COOH	Carboxyl-derivative	Human Urine

Analytical Methods for Penconazole Hydroxide Detection

While standard methods for the parent compound, penconazole, are well-established using Gas Chromatography (GC) and Liquid Chromatography (LC), specific methods for its hydroxylated metabolites are less common.[1][7] However, LC coupled with tandem mass spectrometry (LC-MS/MS) has been successfully developed and validated for the detection of PEN-OH and PEN-COOH in human urine and is the recommended technique for the analysis of these polar metabolites.[5][6] The general principles of this method can be adapted for the analysis of hydroxylated metabolites in other matrices.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers high sensitivity and selectivity, making it ideal for detecting low concentrations of metabolites in complex biological and environmental samples.

Experimental Protocol: LC-MS/MS for PEN-OH and PEN-COOH in Urine

This protocol is based on the methodology developed for human biomarker monitoring.^{[5][6]}

1. Sample Preparation (with Hydrolysis for Conjugated Metabolites)

- To 1 mL of urine sample, add a suitable internal standard (e.g., deuterated Penconazole).
- Add β -glucuronidase enzyme solution to hydrolyze the conjugated metabolites.
- Incubate the mixture to allow for complete hydrolysis.
- Perform a liquid-liquid extraction (LLE) or solid-phase extraction (SPE) to isolate the analytes.
 - LLE: Extract the hydrolyzed sample with a suitable organic solvent (e.g., ethyl acetate). Evaporate the organic layer to dryness and reconstitute the residue in the mobile phase.
 - SPE: Condition an appropriate SPE cartridge (e.g., C18). Load the hydrolyzed sample and wash with water. Elute the analytes with a suitable solvent (e.g., methanol or acetonitrile). Evaporate the eluate and reconstitute in the mobile phase.

2. LC-MS/MS Instrumentation and Conditions

- Liquid Chromatograph: A high-performance liquid chromatography (HPLC) or ultra-high-performance liquid chromatography (UHPLC) system.
- Column: A C18 reversed-phase column is commonly used.
- Mobile Phase: A gradient of water and an organic solvent (e.g., acetonitrile or methanol), often with a modifier like formic acid or ammonium acetate to improve ionization.
- Mass Spectrometer: A triple quadrupole mass spectrometer operated in positive electrospray ionization (ESI+) mode.
- Detection: Multiple Reaction Monitoring (MRM) is used for quantification. This involves monitoring specific precursor-to-product ion transitions for each analyte and the internal standard.

Table 2: Example LC-MS/MS Parameters for Penconazole Metabolites

Analyte	Precursor Ion (m/z)	Product Ion 1 (m/z) (Quantifier)	Product Ion 2 (m/z) (Qualifier)
PEN-OH	To be determined empirically	To be determined empirically	To be determined empirically
PEN-COOH	To be determined empirically	To be determined empirically	To be determined empirically
Penconazole (Parent)	284.1	159.1	70.1
Internal Standard	Dependent on the standard used	Dependent on the standard used	Dependent on the standard used

Note: The exact m/z transitions for PEN-OH and PEN-COOH need to be optimized by infusing the analytical standards into the mass spectrometer.

3. Data Analysis and Quantification

- Generate a calibration curve using analytical standards of the target metabolites.
- Quantify the concentration of the metabolites in the samples by comparing their peak areas to that of the internal standard and interpolating from the calibration curve.

Quantitative Data Summary

The following table summarizes the reported levels of hydroxylated penconazole metabolites in various matrices. It is important to note that these values are often reported as a percentage of the total radioactive residue (TRR) from metabolism studies using radiolabeled penconazole.

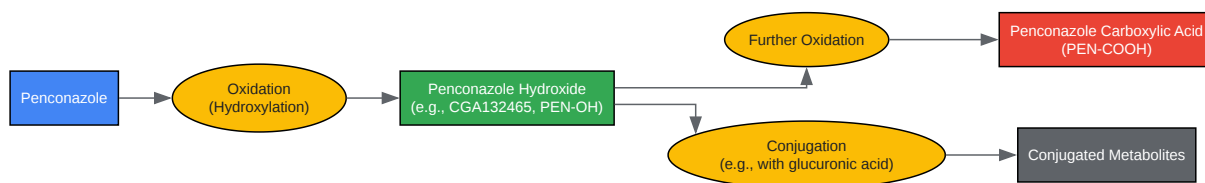
Table 3: Reported Levels of Penconazole Hydroxylated Metabolites

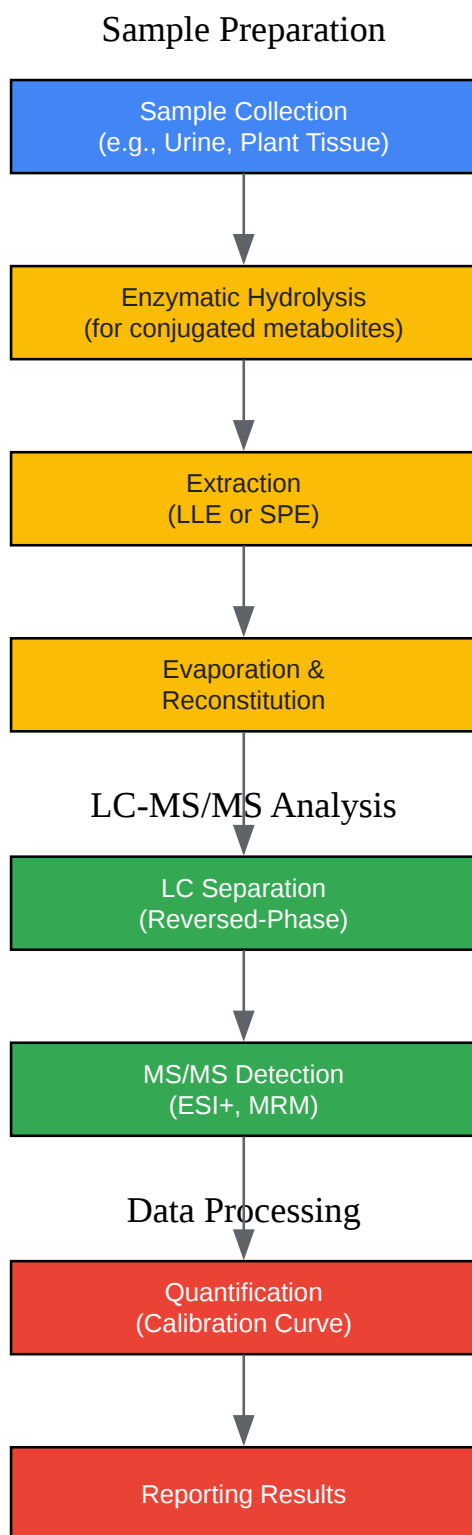
Matrix	Metabolite	Reported Level (% of TRR)	Reference
Grapes	Monohydroxy metabolites (total)	61%	[1]
Grapes	CGA132465	39%	[1]
Tomatoes	Monohydroxy metabolites (total)	60%	[1]
Apples	CGA132465	14%	[1]
Goat Milk & Tissues	CGA132465	Predominant residue	[1]
Human Urine	PEN-OH (free and conjugated)	~92% (molar fraction)	[6]
Human Urine	PEN-COOH (free and conjugated)	~3% (molar fraction)	[6]

Visualizations

Penconazole Metabolism Pathway

The following diagram illustrates the primary metabolic pathway of penconazole, leading to the formation of hydroxylated and carboxylated derivatives.





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